

# Material Safety Data Sheet: (2-Bromoethyl)benzene-D5 - An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2-Bromoethyl)benzene-D5

Cat. No.: B032876

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for informational purposes. A specific Safety Data Sheet (SDS) for **(2-Bromoethyl)benzene-D5** (CAS No. 35845-64-8) was not available. The following data is primarily from the comprehensive analysis of the non-deuterated analogue, (2-Bromoethyl)benzene (CAS No. 103-63-9), and is expected to be a very close approximation for the deuterated compound. Users should always consult the official SDS provided by their supplier before handling this chemical.

## Section 1: Chemical Identity and Physical Properties

**(2-Bromoethyl)benzene-D5** is the deuterated form of (2-Bromoethyl)benzene, where the five hydrogen atoms on the benzene ring are replaced with deuterium.<sup>[1][2]</sup> This isotopic labeling is often utilized in drug development and metabolic studies.<sup>[1]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Chemical Name	(2-Bromoethyl)benzene-D5	[3]
Synonyms	1-Bromo-2-phenylethane-d5, Phenethyl Bromide-d5, β- Bromoethylbenzene-d5	[3]
CAS Number	35845-64-8	[1][3][4]
Molecular Formula	C <sub>8</sub> H <sub>4</sub> D <sub>5</sub> Br	[1][3]
Molecular Weight	190.09 g/mol	[1][3]
Appearance	Clear, colorless to light yellow liquid/oil	[3][5]
Odor	Characteristic	[6]
Melting Point	-56 °C / -68.8 °F	[6][7]
Boiling Point	220-221 °C / 428-429.8 °F @ 760 mmHg	[6][8]
Flash Point	89 °C / 192.2 °F	[6][7]
Density	1.355 g/mL at 25 °C	[8][9]
Solubility	Insoluble in water. Miscible with ether and benzene. Soluble in chloroform and ethyl acetate.	[9][10][11]
Stability	Stable under normal conditions.	[12]

## Section 2: Hazard Identification and Toxicological Data

(2-Bromoethyl)benzene is classified as harmful if swallowed and causes serious eye irritation. [12][13] It may also cause skin and respiratory irritation.[9]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source:[9][12][13]

Table 3: Toxicological Data (for non-deuterated (2-Bromoethyl)benzene)

Test	Species	Route	Value	Effects Noted	Source(s)
LD50	Rat	Oral	811 mg/kg	Behavioral: Somnolence (general depressed activity); Lungs, Thorax, or Respiration: Dyspnea; Gastrointestinal: Changes in structure or function of salivary glands.	[7][9]

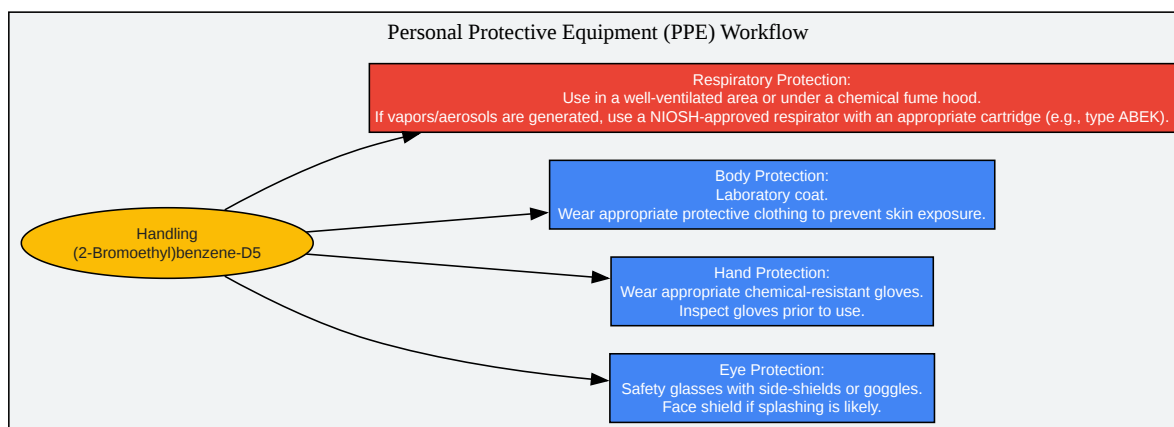
Carcinogenicity: No data is available to indicate that this product or any of its components present at greater than 0.1% are mutagenic, genotoxic, or carcinogenic.[12]

## Section 3: Experimental Protocols and Safe Handling

The following protocols are derived from standard safety data sheets for the non-deuterated analogue and represent best practices for handling **(2-Bromoethyl)benzene-D5** in a laboratory setting.

### Personal Protective Equipment (PPE) Protocol

Proper PPE is mandatory to minimize exposure. The selection of PPE is dependent on the potential for exposure.



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Caption: Personal Protective Equipment (PPE) selection workflow.

## Handling and Storage Protocol

### Handling:

- Avoid contact with skin, eyes, and clothing.[\[14\]](#)
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.[\[12\]](#)[\[13\]](#)
- Do not eat, drink, or smoke when using this product.[\[12\]](#)[\[13\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[6\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[9\]](#)

### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[6\]](#)[\[10\]](#)
- Recommended storage temperature is 2-8°C.[\[7\]](#)[\[10\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[12\]](#)

## Spill Response Protocol

In the event of a spill, follow these procedures:

- Evacuate: Keep unnecessary personnel away from the spill area.
- Ventilate: Ensure adequate ventilation.[\[9\]](#)
- Contain: Wear appropriate PPE. Cover drains to prevent entry into the sewer system.
- Absorb: Use a liquid-absorbent material (e.g., Chemizorb®, sand, or diatomite) to soak up the spill.[\[13\]](#)

- **Collect:** Collect the absorbed material and place it in a suitable, closed container for disposal.[14]
- **Clean:** Clean the affected area thoroughly.

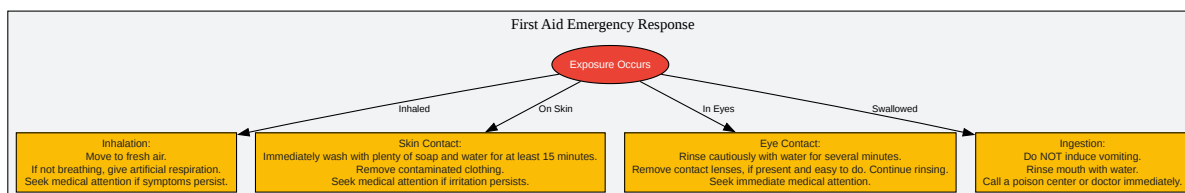
## Disposal Protocol

Dispose of this chemical and its container in accordance with local, regional, national, and international regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

## Section 4: Emergency Procedures

### First Aid Measures

The following diagram outlines the immediate first aid response to different types of exposure.



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Caption: First aid measures for different exposure routes.

## Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[6][9][15]

- **Specific Hazards:** In a fire, hazardous combustion products such as carbon monoxide, carbon dioxide, and hydrogen bromide gas may be formed.[9] Vapors are heavier than air and may spread along floors, and can form explosive mixtures with air upon intense heating.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][9]

## Section 5: Incompatible Materials and Reactivity

**Chemical Stability:** The product is chemically stable under standard ambient conditions (room temperature).

**Incompatible Materials:** Strong oxidizing agents.[6][7][10]

**Conditions to Avoid:** Heat, flames, and sparks.[6] Strong heating.

**Hazardous Decomposition Products:** Under fire conditions, may decompose to produce carbon oxides and hydrogen bromide gas.

**Hazardous Polymerization:** Does not occur.[12]

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- To cite this document: BenchChem. [Material Safety Data Sheet: (2-Bromoethyl)benzene-D5 - An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032876#2-bromoethyl-benzene-d5-material-safety-data-sheet-msds]

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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